

# 1-(2-Bromophenyl)-1H-pyrazole physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(2-Bromophenyl)-1H-pyrazole

Cat. No.: B1273732

[Get Quote](#)

## In-Depth Technical Guide: 1-(2-Bromophenyl)-1H-pyrazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-(2-Bromophenyl)-1H-pyrazole**, a versatile heterocyclic compound with significant potential in medicinal chemistry and materials science. This document outlines its key characteristics, detailed experimental protocols for its synthesis and analysis, and insights into its chemical reactivity.

## Core Physical and Chemical Properties

**1-(2-Bromophenyl)-1H-pyrazole** is a substituted aromatic heterocyclic compound. Its structure, featuring a pyrazole ring attached to a brominated phenyl group, makes it a valuable intermediate for the synthesis of more complex molecules. While experimental data for some physical properties are not widely reported, a combination of predicted and observed characteristics provides a solid foundation for its use in research and development.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub>	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	223.07 g/mol	--INVALID-LINK--, --INVALID-LINK--
Appearance	Light yellow liquid or white to yellow crystal	--INVALID-LINK--, --INVALID-LINK--
Boiling Point (Predicted)	296.6 ± 23.0 °C	--INVALID-LINK--
Density (Predicted)	1.50 ± 0.1 g/cm <sup>3</sup>	--INVALID-LINK--
Flash Point (Predicted)	133.2 °C	--INVALID-LINK--
Solubility	Soluble in common organic solvents such as chloroform and dichloromethane.	--INVALID-LINK--
CAS Number	87488-84-4	--INVALID-LINK--, --INVALID-LINK--

## Experimental Protocols

A common and effective method for the synthesis of 1-substituted pyrazoles is the condensation of a substituted hydrazine with a 1,3-dicarbonyl compound or its equivalent. For **1-(2-Bromophenyl)-1H-pyrazole**, a plausible and widely applicable synthetic protocol involves the reaction of 2-bromophenylhydrazine with 1,1,3,3-tetramethoxypropane, which serves as a synthetic equivalent of malondialdehyde.

## Synthesis of 1-(2-Bromophenyl)-1H-pyrazole

Materials:

- 2-bromophenylhydrazine hydrochloride
- 1,1,3,3-tetramethoxypropane
- Ethanol

- Concentrated Hydrochloric Acid
- Sodium Bicarbonate
- Dichloromethane
- Anhydrous Magnesium Sulfate
- Silica Gel for column chromatography
- Hexane
- Ethyl Acetate

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-bromophenylhydrazine hydrochloride (1 equivalent) in ethanol.
- **Addition of Reagents:** To this solution, add 1,1,3,3-tetramethoxypropane (1.1 equivalents) followed by a catalytic amount of concentrated hydrochloric acid.
- **Reaction:** Heat the mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature and neutralize with a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with dichloromethane (3 x 50 mL).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **1-(2-Bromophenyl)-1H-pyrazole**.

## Characterization Protocol

The structure and purity of the synthesized **1-(2-Bromophenyl)-1H-pyrazole** should be confirmed by standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Dissolve a small sample in deuterated chloroform ( $\text{CDCl}_3$ ) and record  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
- Infrared (IR) Spectroscopy: Obtain the IR spectrum of the neat compound (if liquid) or as a KBr pellet (if solid).
- Mass Spectrometry (MS): Analyze the compound using a mass spectrometer to determine its molecular weight and fragmentation pattern.

## Chemical Reactivity and Potential Applications

The presence of the bromine atom on the phenyl ring makes **1-(2-Bromophenyl)-1H-pyrazole** an excellent substrate for various palladium-catalyzed cross-coupling reactions. These reactions are fundamental in modern organic synthesis for the construction of carbon-carbon and carbon-heteroatom bonds, allowing for the facile diversification of the core structure. This reactivity is a key reason for its utility in drug discovery and materials science.<sup>[1]</sup>

### Suzuki-Miyaura Coupling

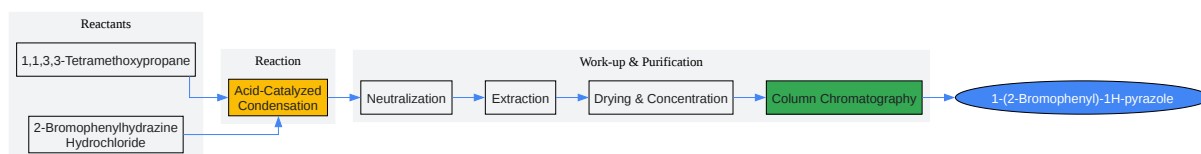
The Suzuki-Miyaura coupling is a versatile method for forming carbon-carbon bonds. **1-(2-Bromophenyl)-1H-pyrazole** can be coupled with a wide range of boronic acids or their esters to introduce new aryl or alkyl substituents. This reaction is instrumental in building molecular complexity.

### Buchwald-Hartwig Amination

The Buchwald-Hartwig amination allows for the formation of carbon-nitrogen bonds. This reaction enables the introduction of various amine functionalities by coupling **1-(2-Bromophenyl)-1H-pyrazole** with primary or secondary amines. This is a particularly important transformation in medicinal chemistry for the synthesis of compounds with potential biological activity.

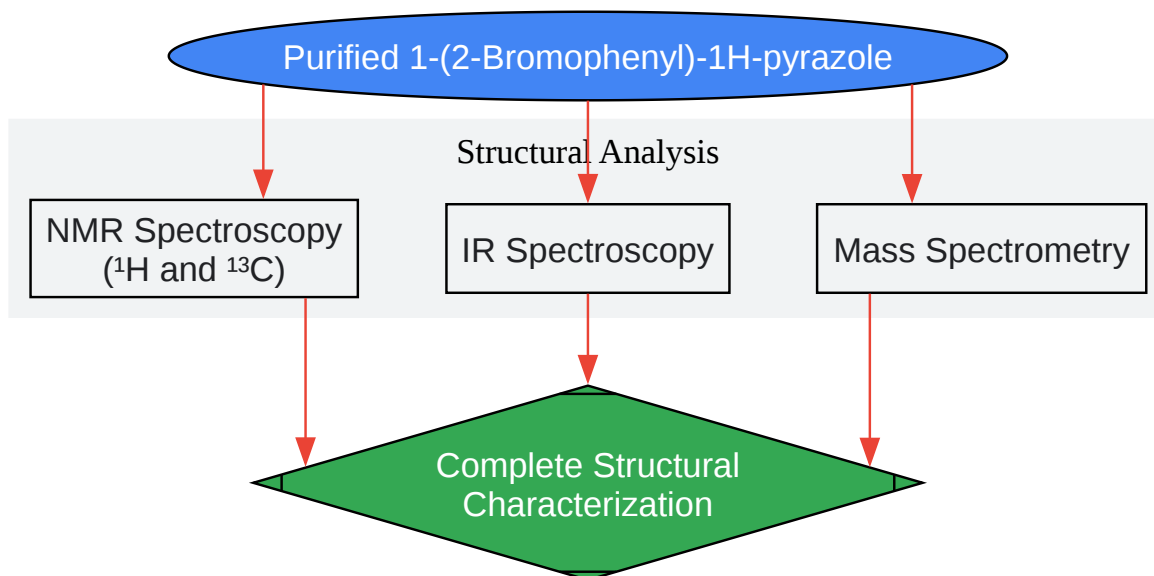
## Visualizing Synthetic and Analytical Workflows

To provide a clearer understanding of the processes involved, the following diagrams, generated using the DOT language, illustrate the key workflows.



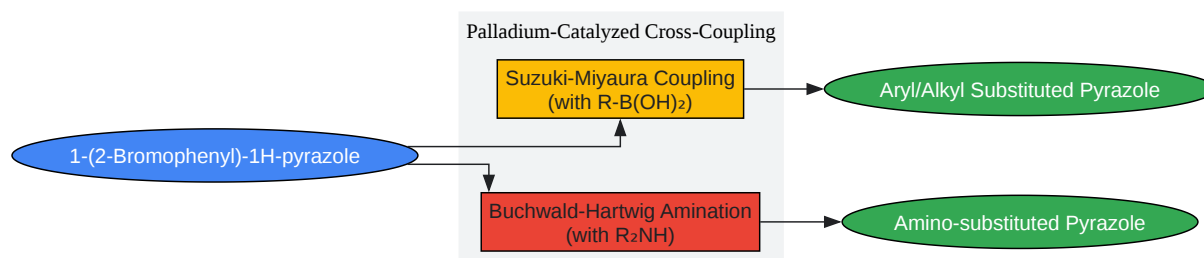
[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **1-(2-Bromophenyl)-1H-pyrazole**.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for structural confirmation.



[Click to download full resolution via product page](#)

Caption: Key reactivity pathways of **1-(2-Bromophenyl)-1H-pyrazole**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [dergipark.org.tr](http://dergipark.org.tr) [[dergipark.org.tr](http://dergipark.org.tr)]
- To cite this document: BenchChem. [1-(2-Bromophenyl)-1H-pyrazole physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1273732#1-2-bromophenyl-1h-pyrazole-physical-and-chemical-properties>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)